

Physical characteristics of Methyl-d3 Laurate

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Compound of Interest

Compound Name: Methyl-d3 Laurate

Cat. No.: B592171

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An In-depth Technical Guide to the Physical Characteristics of Methyl-d3 Laurate

This guide provides a comprehensive overview of the known physical characteristics of **Methyl-d3 Laurate** (deuterated methyl laurate), a stable isotope-labeled version of methyl laurate. It is intended for researchers, scientists, and professionals in drug development and other scientific fields who require detailed information on this compound.

Core Physical Properties

Methyl-d3 Laurate is the methyl ester of lauric acid where the three hydrogen atoms of the methyl group have been replaced by deuterium. This isotopic labeling makes it a valuable tool in mass spectrometry-based research, particularly in metabolomics and pharmacokinetic studies, for use as an internal standard. While specific experimental data for some physical properties of the deuterated form are not widely published, the properties of its non-deuterated analog, Methyl Laurate, serve as a very close and reliable reference.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Methyl-d3 Laurate** and its unlabeled counterpart. The substitution of protium with deuterium results in a slight increase in molecular weight but is expected to have a negligible effect on macroscopic physical properties such as melting point, boiling point, and density.

Property	Value (Methyl-d3 Laurate)	Value (Methyl Laurate - for reference)
Chemical Formula	C ₁₃ H ₂₃ D ₃ O ₂ [1][2][3]	C ₁₃ H ₂₆ O ₂
Molecular Weight	217.36 g/mol [1][2][3]	214.34 g/mol [4][5][6][7]
Accurate Mass	217.21 Da[3]	214.193 Da[7][8]
CAS Number	96731-85-0[1][3]	111-82-0[2][3][4]
Appearance	Neat Liquid[1]	Colorless Liquid[7][8][9]
Odor	Not specified	Fatty, floral, wine-like odor[8]
Melting Point	Not specified	4-6 °C[5][6][9][10][11]
Boiling Point	Not specified	262-267 °C at 760 mmHg[8][9][12]
Density	Not specified	0.870 g/mL at 25 °C[6][10]
Solubility	Not specified	Insoluble in water; miscible with ethanol, ether, and acetone[7][8]

Experimental Protocols for Property Determination

While specific experimental reports for **Methyl-d3 Laurate** are scarce, the physical properties listed above are determined using standard laboratory procedures applicable to fatty acid methyl esters.

Determination of Melting Point

The melting point of a compound like methyl laurate is typically determined using a calibrated digital melting point apparatus.

- **Sample Preparation:** A small amount of the solidified compound is packed into a capillary tube.
- **Analysis:** The capillary tube is placed in the heating block of the apparatus.

- **Observation:** The temperature is increased at a slow, controlled rate. The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid. For substances with a melting point near room temperature, a cooling bath may be required to solidify the sample first.

Determination of Boiling Point

The boiling point is measured by distillation.

- **Apparatus Setup:** A small quantity of the liquid is placed in a distillation flask with a few boiling chips. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask.
- **Heating:** The flask is heated gently.
- **Measurement:** The temperature is recorded when the liquid is boiling steadily and a constant temperature is observed on the thermometer as the vapor condenses and is collected. This temperature is the boiling point at the recorded atmospheric pressure.

Determination of Density

Density is typically determined using a pycnometer or a digital density meter.

- **Pycnometer Method:** The mass of the empty, clean, and dry pycnometer is recorded.
- It is then filled with the sample liquid, and its mass is recorded again at a specific temperature (e.g., 25 °C).
- The mass of the liquid is divided by the known volume of the pycnometer to calculate the density.

Determination of Solubility

Solubility is assessed by mixing the solute with a solvent.

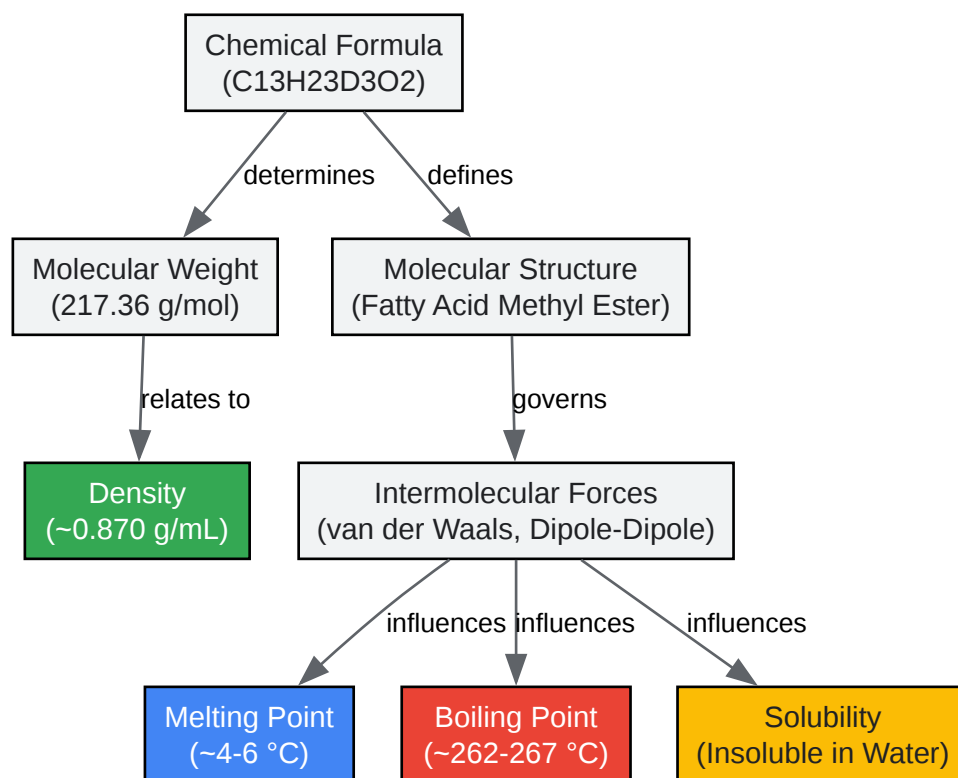
- **Qualitative Assessment:** A small amount of methyl laurate is added to a test tube containing a solvent (e.g., water, ethanol). The mixture is agitated. If the liquid forms a single

homogeneous phase, it is considered soluble or miscible. If it forms distinct layers or a cloudy suspension, it is insoluble.

- **Quantitative Assessment:** To determine the exact solubility, a saturated solution is prepared at a specific temperature. A known volume of the solution is then taken, the solvent is evaporated, and the mass of the remaining solute is measured.

Logical Relationships of Physical Properties

The fundamental chemical identity of a molecule dictates its observable physical characteristics. The diagram below illustrates the logical flow from the molecular formula to its macroscopic properties.



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Caption: Logical flow from molecular identity to physical properties.

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